

In-Depth Technical Guide: Physical and Chemical Characteristics of Acephate-d3

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Compound of Interest

Compound Name: Acephate-d3

Cat. No.: B10856052

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Acephate-d3**, a deuterated isotopologue of the organophosphate insecticide Acephate. This document is intended to serve as a critical resource for researchers engaged in analytical chemistry, environmental monitoring, and toxicology studies. **Acephate-d3** is primarily utilized as an internal standard for the precise quantification of acephate in various matrices by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS). [\[1\]](#)

Core Physical and Chemical Properties

The fundamental physicochemical characteristics of **Acephate-d3** are summarized below. These properties are essential for developing analytical methods, understanding its environmental fate, and ensuring proper handling and storage.

Property	Value	Reference
Formal Name	N-acetyl-d3-phosphoramidothioic acid, O,S-dimethyl ester	[1]
Molecular Formula	C ₄ H ₇ D ₃ NO ₃ PS	[1][2]
Formula Weight	186.2 g/mol	[1]
CAS Number	2140327-70-2	[1][2]
Appearance	Solid	[1]
Purity	≥99% deuterated forms (d1-d3)	[1]
Solubility	Soluble in Chloroform, DMSO, and Water	[1]
SMILES	<chem>O=C(C([2H])([2H])[2H])NP(OC)(SC)=O</chem>	[1]
InChI	InChI=1S/C4H10NO3PS/c1-4(6)5-9(7,8-2)10-3/h1-3H3,(H,5,6,7)/i1D3	[1]
InChIKey	YASYVMFAVPKPKE-FIBGUPNXSA-N	[1]

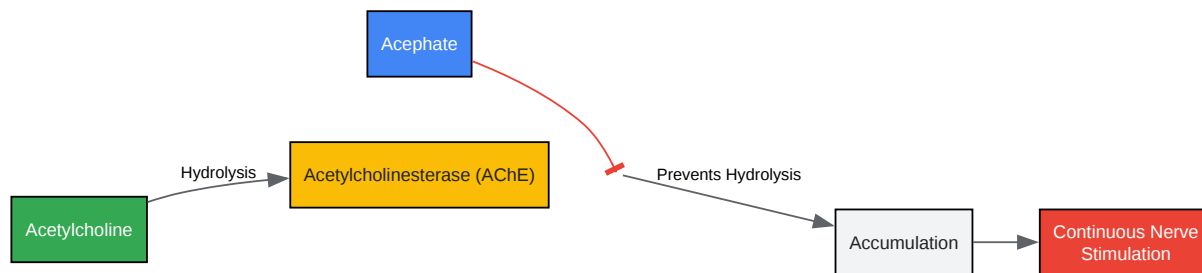
Note: The non-deuterated form, Acephate, is described as a white or transparent solid, or colorless crystals, with a strong mercaptan-like odor.[3][4]

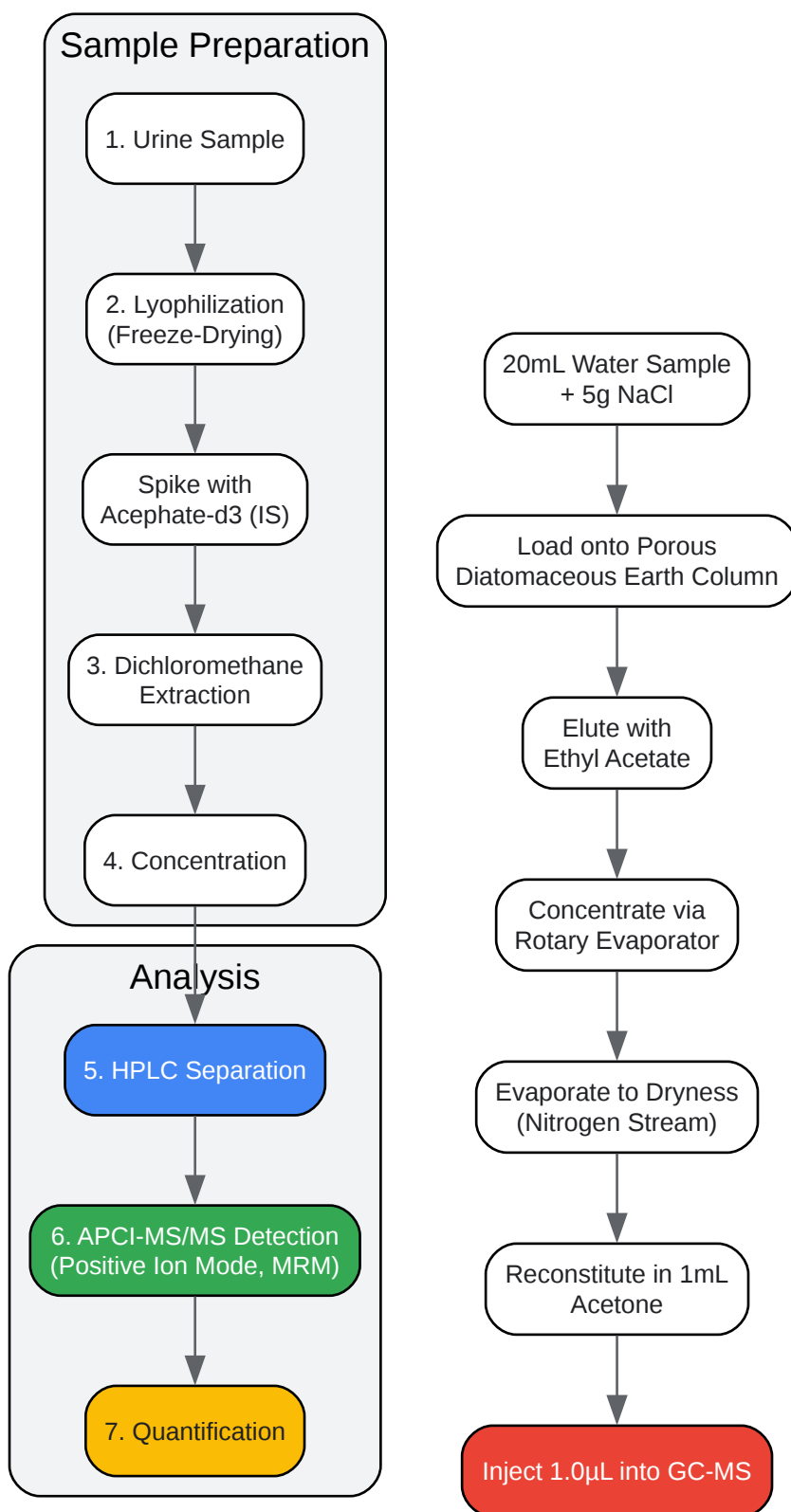
Biological Activity and Mechanism of Action of Acephate

While **Acephate-d3**'s primary role is as an analytical standard, the biological activity of its non-deuterated counterpart, Acephate, provides crucial context for its application in toxicological and environmental studies. Acephate is an organophosphate insecticide that functions by inhibiting the enzyme acetylcholinesterase (AChE).[1][3] This inhibition leads to the

accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, which is lethal to insects.[3] Acephate itself is a weak inhibitor of acetylcholinesterase; however, it is metabolized in insects, plants, and animals to methamidophos, a more potent AChE inhibitor.[3]

In studies on rats, acephate has been shown to increase blood glucose, plasma corticosterone, and hepatic glycogen levels, while decreasing the activity of hepatic glucose-6-phosphate dehydrogenase (G6PDH) and adrenal cortisol levels.[1]





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